

2-Methylhypoxanthine: An In-depth Technical Guide and Review

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-7H-purin-6-ol

CAS No.: 5167-18-0

Cat. No.: B183897

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information regarding 2-methylhypoxanthine is notably scarce in publicly available scientific literature. This guide provides a comprehensive overview of the currently available information, primarily focusing on its chemical properties and its documented synthesis as part of a larger biomolecule. The biological activity, metabolic pathways, and quantitative data for the isolated molecule are largely uncharacterized. This document aims to serve as a foundational resource and a catalyst for future research into this understudied purine analog.

Introduction

2-Methylhypoxanthine is a methylated purine derivative. As a structural analog of naturally occurring purines like hypoxanthine and guanine, it holds potential for investigation in various biological contexts, including nucleic acid structure, enzyme-substrate interactions, and as a potential modulator of purine metabolism. The introduction of a methyl group at the second position of the purine ring can significantly alter its electronic properties, steric hindrance, and hydrogen bonding capabilities, thereby potentially influencing its biological interactions.

This guide synthesizes the limited existing knowledge on 2-methylhypoxanthine, provides a detailed experimental protocol for its incorporation into DNA, and contextualizes its potential biological relevance based on the known functions of related methylated purines.

Chemical and Physical Properties

Detailed experimental data on the physicochemical properties of isolated 2-methylhypoxanthine are not readily available. However, based on its chemical structure and data from its incorporation into DNA, the following properties can be inferred.

Property	Value (Inferred or from Context)	Reference
Molecular Formula	C ₆ H ₆ N ₄ O	Inferred from chemical structure
Molecular Weight	150.14 g/mol	Calculated from molecular formula
Chemical Structure	A purine ring with a methyl group at the C2 position and a carbonyl group at the C6 position.	Based on nomenclature and structural studies
Solubility	Likely soluble in polar organic solvents and aqueous solutions, similar to other purines.	General chemical principles
Spectroscopic Data	Specific NMR and mass spectrometry data for the isolated compound are not published.	-

Synthesis and Experimental Protocols

The most detailed available protocol for the use of 2-methylhypoxanthine involves its incorporation into an oligodeoxyribonucleotide. This process provides a pathway for creating modified nucleic acids for structural and functional studies.

Experimental Protocol: Synthesis of a 2-Methylhypoxanthine-Containing Oligodeoxyribonucleotide

This protocol is adapted from the study by Leonard and colleagues, which investigated the structural effects of a C2-methylhypoxanthine:cytosine base pair in B-DNA.

Objective: To synthesize the dodecamer d(CGC[m2I]AATTCGCG), where [m2I] represents 2-methylhypoxanthine deoxyriboside.

Methodology:

- **Phosphoramidite Synthesis:** The 2-methylhypoxanthine deoxyriboside phosphoramidite is prepared using standard nucleoside chemistry.
- **Oligonucleotide Synthesis:** The dodecamer is synthesized on an automated DNA synthesizer using solid-phase phosphoramidite chemistry.
 - The synthesis is carried out on a controlled pore glass (CPG) support.
 - Standard protecting groups are used for the exocyclic amines of dA, dC, and dG.
 - The 2-methylhypoxanthine phosphoramidite is incorporated at the desired position in the sequence.
- **Deprotection and Purification:**
 - Following synthesis, the oligonucleotide is cleaved from the CPG support and deprotected by treatment with concentrated ammonium hydroxide.
 - The crude oligonucleotide is purified by reverse-phase high-performance liquid chromatography (HPLC).
- **Characterization:**
 - The purified oligonucleotide is characterized by matrix-assisted laser desorption/ionization time-of-flight (MALDI-TOF) mass spectrometry to confirm its molecular weight.

- The concentration of the oligonucleotide is determined by UV-Vis spectroscopy at 260 nm.

Potential Biological Role and Significance

Due to the lack of direct experimental evidence, the biological role of 2-methylhypoxanthine can only be inferred from the activities of structurally related compounds.

Context within Purine Metabolism

Hypoxanthine is a key intermediate in the purine salvage pathway. It is formed from the deamination of adenine and is converted to inosine monophosphate (IMP) by the enzyme hypoxanthine-guanine phosphoribosyltransferase (HGPRT). Alternatively, it can be oxidized to xanthine and then to uric acid by xanthine oxidase. Methylated purines can interact with these enzymes, sometimes acting as substrates or inhibitors. The effect of the 2-methyl substitution on these interactions is currently unknown.

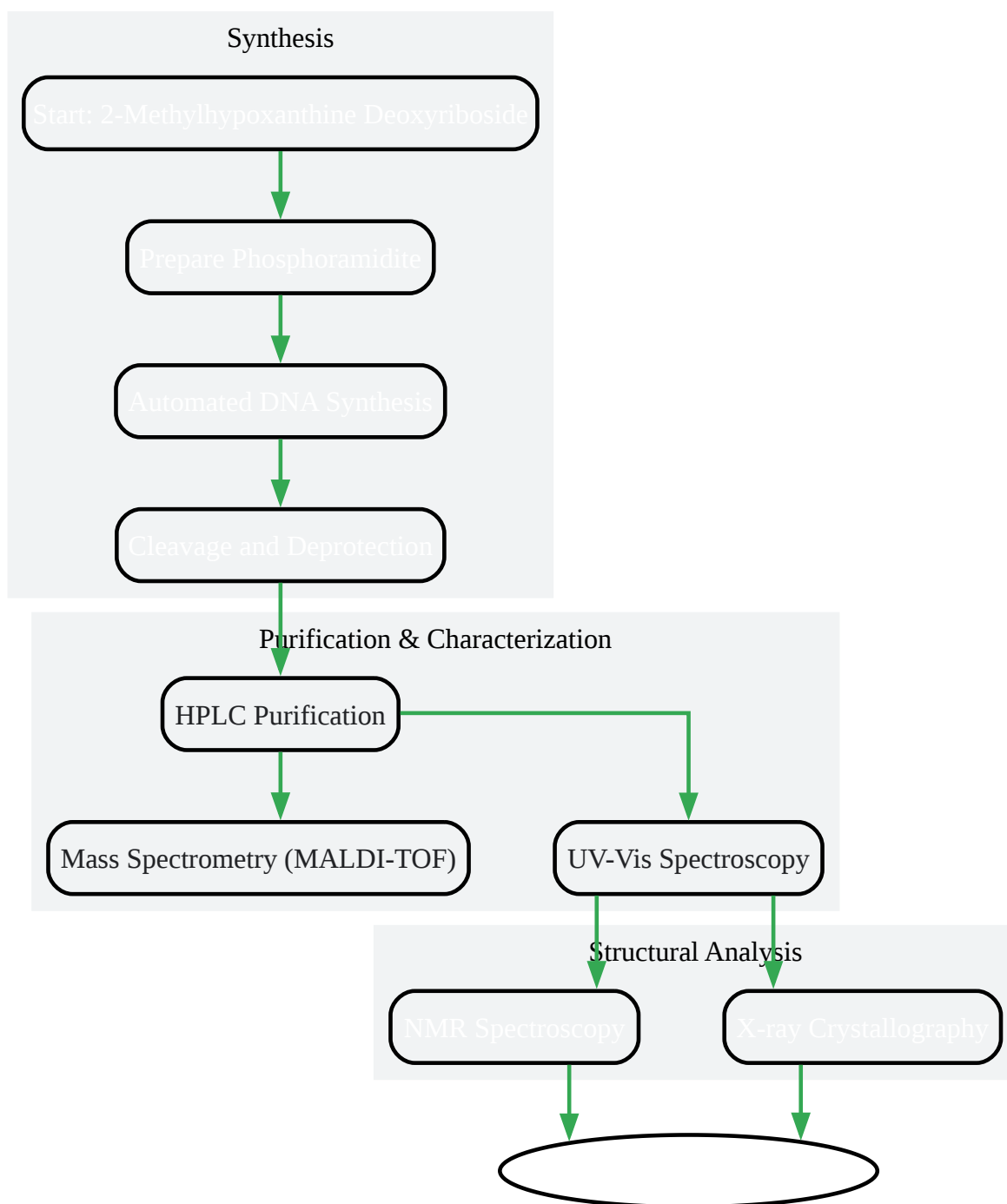
Fig. 1: Simplified Purine Salvage and Degradation Pathways.

Structural Impact on Nucleic Acids

The study by Leonard et al. demonstrated that 2-methylhypoxanthine can form a stable base pair with cytosine within a B-DNA duplex. The C2-methyl group resides in the minor groove of the DNA and introduces a slight steric perturbation. Such modifications can be valuable tools for probing DNA structure and recognition by proteins and other molecules.

Experimental Workflows and Logical Relationships

The following diagram illustrates the workflow for the synthesis and structural analysis of a DNA dodecamer containing 2-methylhypoxanthine, as a representative experimental approach.



[Click to download full resolution via product page](#)

Fig. 2: Experimental workflow for synthesis and analysis.

Potential Applications in Drug Development

Given the limited data, the direct application of 2-methylhypoxanthine in drug development is speculative. However, as a purine analog, it could be explored in several areas:

- **Anticancer and Antiviral Agents:** Many purine analogs exhibit cytotoxic or antiviral properties by interfering with nucleic acid synthesis or metabolism.
- **Enzyme Inhibitors:** It could be investigated as a potential inhibitor of enzymes in the purine metabolic pathway, such as xanthine oxidase or HGPRT.
- **Molecular Probes:** Its unique structural features could be exploited to develop probes for studying DNA-protein interactions or enzyme active sites.

Future Research Directions

The field is wide open for the investigation of 2-methylhypoxanthine. Key areas for future research include:

- **Chemical Synthesis:** Development of a robust and scalable synthesis for the isolated 2-methylhypoxanthine molecule.
- **Biochemical Characterization:**
 - Systematic screening against a panel of enzymes involved in purine metabolism.
 - Determination of its potential as a substrate or inhibitor of these enzymes.
 - Quantitative analysis of its binding affinity to relevant biological targets.
- **Cellular Studies:**
 - Assessment of its cytotoxicity in various cell lines.
 - Investigation of its effects on cell proliferation, apoptosis, and other cellular processes.
 - Metabolomic studies to understand its impact on cellular purine pools.

- Structural Biology: Further studies on its effects on the structure and stability of DNA and RNA.

Conclusion

2-Methylhypoxanthine represents an intriguing but largely unexplored molecule within the vast family of purine analogs. While current knowledge is confined to its role as a component of a synthetic DNA duplex, its structural similarity to key biological purines suggests a potential for diverse biological activities. The lack of data presents a significant opportunity for novel research in medicinal chemistry, chemical biology, and drug discovery. The protocols and contextual information provided in this guide are intended to lay the groundwork for these future investigations, which are essential to unlock the full potential of 2-methylhypoxanthine.

- To cite this document: BenchChem. [2-Methylhypoxanthine: An In-depth Technical Guide and Review]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b183897/docs#2-methylhypoxanthine-an-in-depth-technical-guide-and-review\]](https://www.benchchem.com/product/b183897/docs#2-methylhypoxanthine-an-in-depth-technical-guide-and-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)